

Essential Safety and Disposal Guidance for GSK299115A

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Compound of Interest

Compound Name: GSK299115A

Cat. No.: B15542673

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Disclaimer: Specific disposal procedures and a comprehensive Safety Data Sheet (SDS) for **GSK299115A** are not readily available in the public domain. The following information is based on general best practices for the handling and disposal of research chemicals with unknown toxicological properties. Researchers, scientists, and drug development professionals must consult with their institution's Environmental Health and Safety (EHS) department for specific guidance compliant with local, state, and federal regulations.

GSK299115A is identified as a G Protein-coupled Receptor Kinase (GRK) and PKA inhibitor.^[1]^[2]^[3] As with any chemical used in a laboratory setting, proper handling and disposal are paramount to ensure the safety of personnel and the protection of the environment.

Chemical and Physical Properties

A summary of the known properties of **GSK299115A** is provided below. The absence of comprehensive toxicological data necessitates handling this compound with caution.

Property	Value
CAS Number	864082-35-9[1][4]
Molecular Formula	C20H16Cl2N4O2[1][4]
Molecular Weight	415.27 g/mol [1][4]
IUPAC Name	4-(3,4-Dichlorophenyl)-N-(1H-indazol-5-yl)-6-methyl-2-oxo-3,4-dihydro-1H-pyridine-5-carboxamide[4]

Standard Operating Procedure for Disposal

The following step-by-step guide outlines a conservative approach to the disposal of **GSK299115A** and associated waste.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves, when handling **GSK299115A**.

2. Waste Segregation and Collection:

- Solid Waste: Collect any solid **GSK299115A**, contaminated personal protective equipment (e.g., gloves, weighing paper), and other solid materials in a dedicated, properly labeled hazardous waste container. The container must be in good condition, with no leaks or cracks, and kept closed except when adding waste.[5]
- Liquid Waste: Solutions containing **GSK299115A** should be collected in a separate, compatible, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's EHS guidelines.
- Sharps Waste: Any sharps (e.g., needles, razor blades) contaminated with **GSK299115A** should be disposed of in a designated sharps container for chemical contamination.
- Labeling: All waste containers must be clearly labeled with the words "Hazardous Waste" and the full chemical name "**GSK299115A**".[5] Chemical formulas or abbreviations are

generally not acceptable.

3. Decontamination of Glassware:

- Glassware that has come into contact with **GSK299115A** should be decontaminated. A common procedure is to triple-rinse with a suitable solvent capable of dissolving the compound.
- The rinsate from the decontamination process must be collected and treated as hazardous waste.[5]

4. Disposal of Empty Containers:

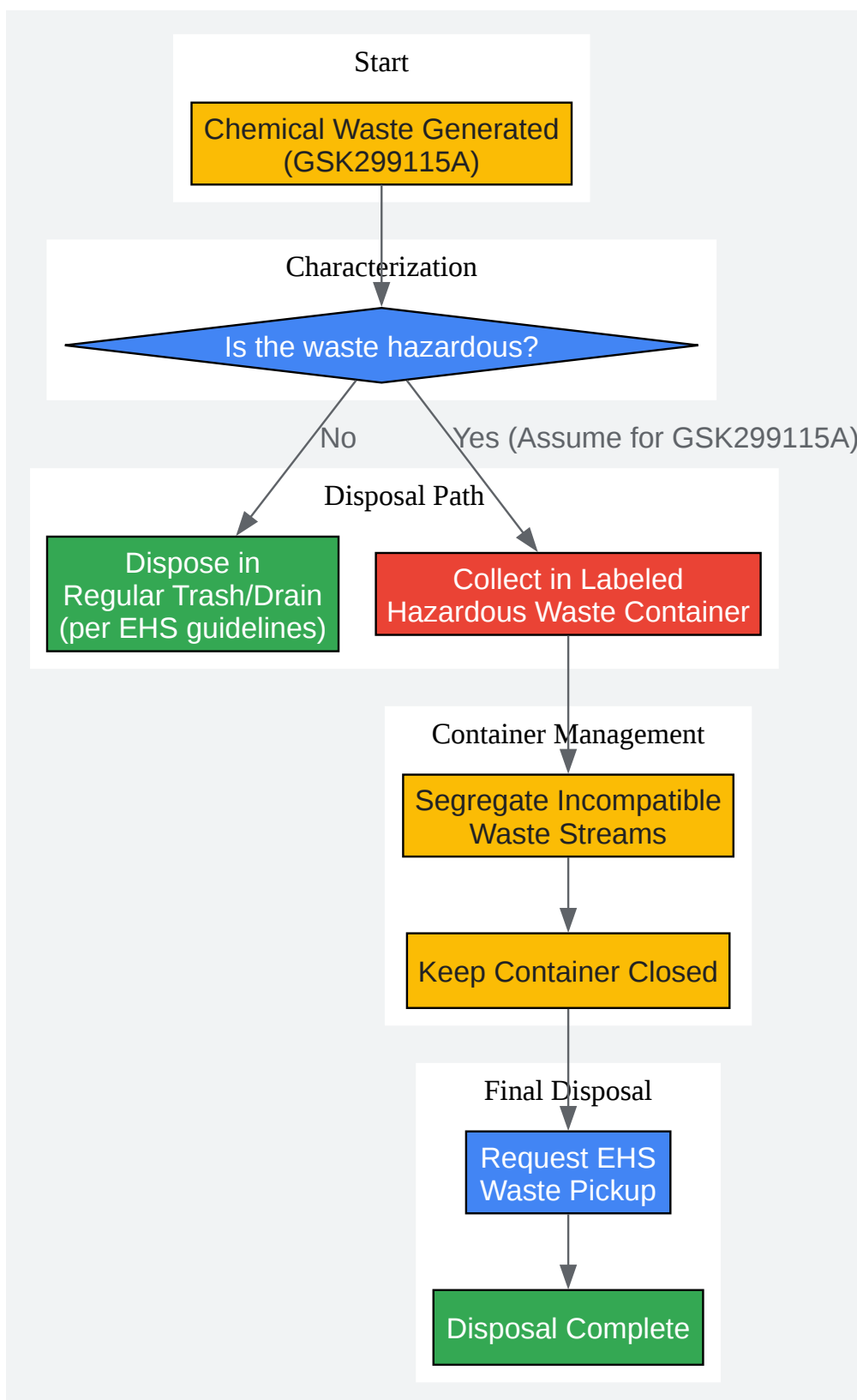
- Empty containers of **GSK299115A** should be triple-rinsed with an appropriate solvent. This rinsate must also be collected as hazardous waste.[5][6]
- After triple-rinsing and allowing the container to air dry in a ventilated area (such as a fume hood), it may be disposed of as regular laboratory glass waste, provided all chemical residues have been removed.[6]

5. Requesting Waste Pickup:

- Once the hazardous waste container is full or ready for disposal, contact your institution's EHS department to schedule a waste pickup.[6] Do not dispose of chemical waste down the drain or in the regular trash.[5]

Disposal Workflow

The following diagram illustrates a general decision-making process for the disposal of laboratory chemicals like **GSK299115A**.



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